

Physical and chemical properties of 4-acetamido-2-chlorobenzoic acid

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Compound of Interest

Compound Name: 2-Acetamido-4-chlorobenzoic acid

Cat. No.: B1585348

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An In-depth Technical Guide to 4-Acetamido-2-chlorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Acetamido-2-chlorobenzoic acid, with the CAS number 38667-55-9, is a substituted aromatic carboxylic acid. Its structure, featuring a chloro, an acetamido, and a carboxylic acid group on a benzene ring, makes it a compound of interest in medicinal chemistry and organic synthesis. This technical guide provides a comprehensive overview of its known physical and chemical properties, experimental protocols, and potential relevance in drug development, based on available data.

Physical and Chemical Properties

The physical and chemical properties of 4-acetamido-2-chlorobenzoic acid are summarized below. It is important to note that while some experimental data is available, other values are predicted through computational models.

Table 1: Physical Properties of 4-Acetamido-2-chlorobenzoic Acid

Property	Value	Source
Physical State	Solid	[1]
Appearance	Not explicitly stated; likely a crystalline powder	-
Melting Point	206 to 210 °C	[1]
Boiling Point	444.9 ± 35.0 °C (Predicted)	[1]
Density	1.453 ± 0.06 g/cm ³ at 20 °C (Predicted)	[1]
Solubility	Data not available. Expected to have low solubility in water and higher solubility in organic solvents like ethanol, methanol, and DMSO.	[1]
pKa	Data not available.	-

Table 2: Chemical and Spectroscopic Properties of 4-Acetamido-2-chlorobenzoic Acid

Property	Value	Source
Molecular Formula	C ₉ H ₈ ClNO ₃	[1][2]
Molecular Weight	213.62 g/mol	[1][2]
IUPAC Name	4-acetamido-2-chlorobenzoic acid	[2]
CAS Number	38667-55-9	[1][2]
¹ H NMR Data	No experimental data found.	-
¹³ C NMR Data	No experimental data found.	-
IR Spectral Data	No experimental data found.	-
Mass Spectrometry Data	No experimental data found.	-

Note: The lack of publicly available experimental spectral data for 4-acetamido-2-chlorobenzoic acid is a significant data gap. Researchers should perform their own spectral analysis for compound verification.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of 4-acetamido-2-chlorobenzoic acid are not readily available in the surveyed literature. However, a plausible synthetic route can be inferred from established chemical reactions.

Synthesis of 4-Acetamido-2-chlorobenzoic Acid

A probable synthetic pathway involves a two-step process starting from 2-chloro-4-nitrobenzoic acid.

Step 1: Reduction of 2-Chloro-4-nitrobenzoic Acid to 4-Amino-2-chlorobenzoic Acid

The nitro group of 2-chloro-4-nitrobenzoic acid can be reduced to an amine to form 4-amino-2-chlorobenzoic acid. A common method for this transformation is catalytic hydrogenation or reduction using a metal in an acidic medium.

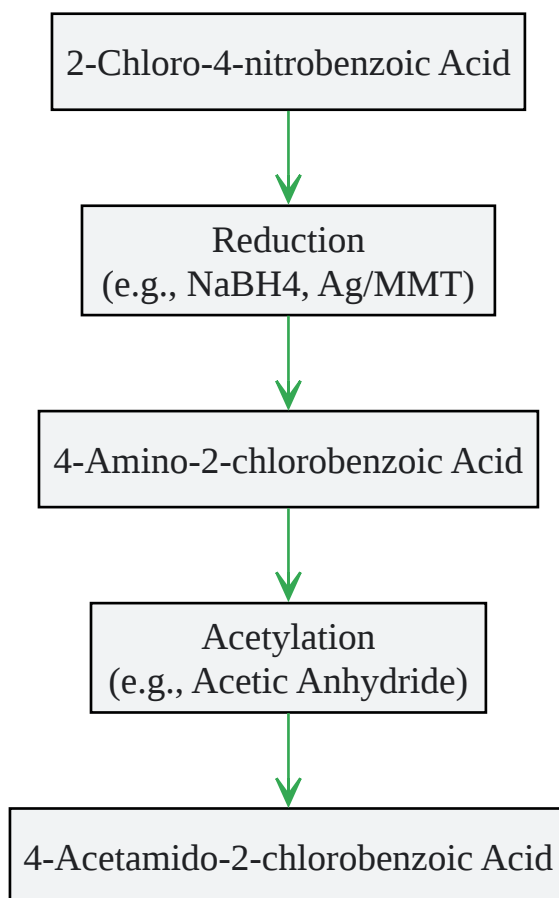
- Protocol: A general procedure involves dissolving 2-chloro-4-nitrobenzoic acid in a suitable solvent, such as methanol or isopropanol. A reducing agent, for instance, NaBH_4 in the presence of a catalyst like Ag/MMT , is added to the solution. The reaction is stirred at room temperature until completion, which can be monitored by techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC). After the reaction, the catalyst is filtered off, and the product, 4-amino-2-chlorobenzoic acid, is isolated by extraction and purification.^[3]

Step 2: Acetylation of 4-Amino-2-chlorobenzoic Acid

The resulting 4-amino-2-chlorobenzoic acid can then be acetylated to yield the final product, 4-acetamido-2-chlorobenzoic acid. This is a standard N-acetylation reaction.

- Protocol: 4-Amino-2-chlorobenzoic acid is dissolved in a suitable solvent, and an acetylating agent such as acetic anhydride or acetyl chloride is added, often in the presence of a base to neutralize the acid byproduct. The reaction mixture is stirred, and the progress is monitored.

Upon completion, the product is isolated, for example, by precipitation upon acidification, followed by filtration and purification through recrystallization.



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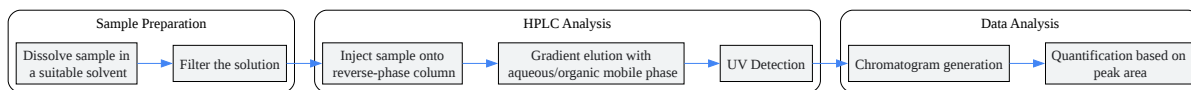
Caption: Proposed synthesis workflow for 4-acetamido-2-chlorobenzoic acid.

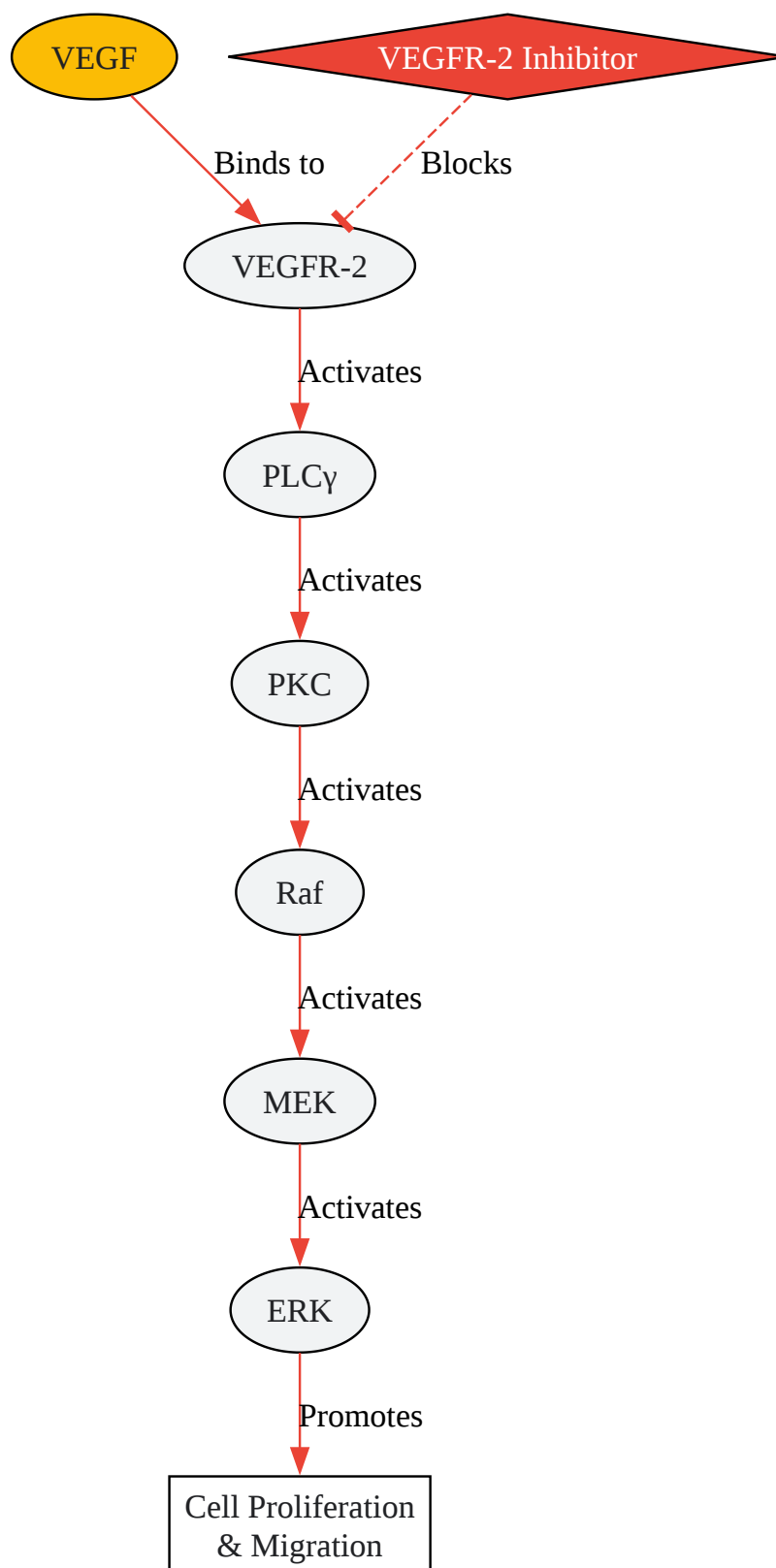
Analytical Methods

A validated High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of 4-acetamido-2-chlorobenzoic acid is not described in the available literature. However, a general approach for the analysis of aromatic carboxylic acids can be adapted.

- Proposed HPLC Method:
 - Column: A reverse-phase column, such as a C18, would be suitable.

- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., phosphate buffer with an acid modifier like phosphoric acid) and an organic solvent (e.g., acetonitrile or methanol) would likely provide good separation.
- Detection: UV detection at a wavelength corresponding to the absorbance maximum of the compound would be appropriate.
- Sample Preparation: Samples would be dissolved in a suitable solvent, likely the mobile phase or a compatible organic solvent, and filtered before injection.





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